

Technical Guide: Solubility & Handling of 4,6-Dihydroxy-1H-indazole

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Compound of Interest

Compound Name: 4,6-Dihydroxy-1H-indazole

CAS No.: 885518-73-0

Cat. No.: B3293559

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Executive Summary

4,6-Dihydroxy-1H-indazole is a substituted heterocyclic building block often utilized in the synthesis of kinase inhibitors (e.g., IDO1/TDO pathways) and bioactive indazole derivatives. While the indazole core is aromatic and lipophilic, the dual hydroxyl groups at positions 4 and 6 introduce polarity and hydrogen-bonding potential.

The Solubility Challenge:

- **DMSO:** High solubility.^[1] The preferred solvent for stock solutions.
- **Water:** Poor solubility at neutral pH due to high crystal lattice energy and π -stacking. Solubility is pH-dependent, increasing significantly under basic conditions (pH > 10) due to phenolate formation.

Physicochemical Profile

Understanding the molecular properties is essential for predicting solubility behavior in various buffers.

Property	Value (Estimated/Experimental)	Impact on Solubility
Molecular Weight	150.14 g/mol	Low MW facilitates dissolution but crystal packing dominates.
LogP (Predicted)	-0.8 – 1.2	Moderately lipophilic. Requires organic co-solvent for aqueous assays.
pKa (Phenolic OH)	-9.2 – 9.8	At pH 7.4, the molecule is largely neutral (protonated), limiting solubility.
pKa (Indazole NH)	~14.0	Very weak acid; does not contribute to solubility in physiological buffers.
H-Bond Donors	3 (2 OH, 1 NH)	High potential for intermolecular H-bonding, increasing lattice energy.

Solubility Protocols

A. DMSO (Dimethyl Sulfoxide) – Primary Solvent

DMSO is the gold standard for solubilizing **4,6-dihydroxy-1H-indazole**. The polar aprotic nature of DMSO disrupts the intermolecular hydrogen bond network of the crystal lattice.

- Solubility Limit: > 20 mg/mL (> 130 mM).
- Stability: Excellent in anhydrous DMSO at -20°C.
- Protocol:
 - Weigh the desired mass of powder.
 - Add 100% anhydrous DMSO to achieve a concentration of 10–50 mM.
 - Vortex vigorously for 30–60 seconds.

- Optional: If particles persist, sonicate in a water bath at 35°C for 5 minutes.

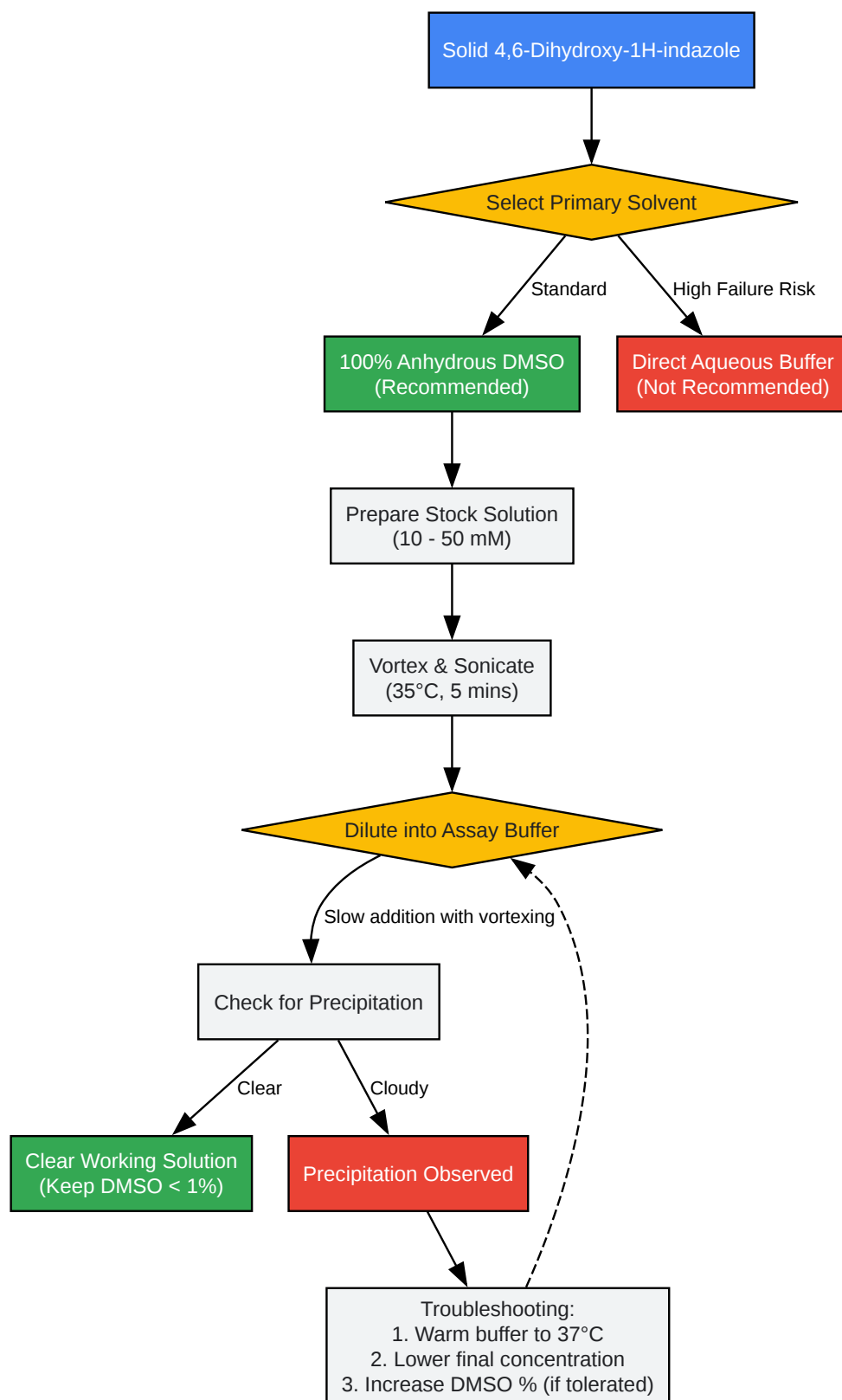
B. Water & Aqueous Buffers

Direct dissolution of the solid powder into neutral water (pH 7) is not recommended and will likely result in a suspension rather than a solution.

- Solubility Limit (pH 7.4): < 0.5 mg/mL (Predicted).
- pH Dependence:
 - Acidic (pH < 2): Slight increase in solubility due to protonation of N2 (pKa ~1.2), but unstable for long-term storage.
 - Basic (pH > 10): High solubility. The deprotonation of the phenolic hydroxyls forms a soluble dianion. Warning: High pH may accelerate oxidative degradation.

Preparation Workflow (Graphviz)

The following diagram outlines the decision logic for preparing working solutions from solid powder.



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Caption: Logical workflow for solubilization and dilution to prevent compound "crash-out."

Experimental Best Practices

The "Crash-Out" Prevention Protocol

When diluting a hydrophobic DMSO stock into an aqueous buffer, the sudden change in polarity often causes rapid precipitation (crashing out).

- **Step-wise Dilution:** Do not add the DMSO stock directly to the full volume of buffer. Instead, perform an intermediate dilution (e.g., 10x stock in 50% DMSO/Water) if high concentrations are needed.
- **Dynamic Addition:**
 - Place the aqueous buffer on a vortex mixer or magnetic stirrer.
 - Add the DMSO stock dropwise into the center of the vortex.
 - This ensures immediate dispersion and prevents local high-concentration zones where nucleation occurs.
- **Temperature:** Pre-warm the aqueous buffer to 30–37°C before adding the DMSO stock.

Storage & Stability

- **Oxidation Risk:** Dihydroxyindazoles are electron-rich and prone to oxidation (turning pink/brown) upon exposure to air and light.
- **Storage:** Store solid powder at -20°C under desiccant. Store DMSO stocks at -20°C or -80°C, preferably under nitrogen or argon gas.
- **Freeze-Thaw:** Limit to < 3 cycles. Aliquot stocks into single-use vials.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Solution turns pink/brown	Oxidation of phenolic groups	Discard. Prepare fresh stock. Store under inert gas (Ar/N ₂).
Cloudiness upon dilution	Concentration exceeds solubility limit (Crash-out)	Decrease final concentration or increase DMSO % (e.g., to 0.5% or 1%).
Solid won't dissolve in DMSO	Moisture in DMSO or cold solvent	Use fresh anhydrous DMSO; warm to 40°C and sonicate.
Precipitate in cell media	Interaction with serum proteins	Dilute in serum-free media first, then add serum.

References

- PubChem.Compound Summary for CID 24728423 (4,6-Difluoro-1H-indazole analogue context). National Library of Medicine (US). Available at: [\[Link\]](#)
- Gaylord Chemical Company.Dimethyl Sulfoxide (DMSO) Solubility Data. Bulletin 102. Available at: [\[Link\]](#)
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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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